

An In-depth Technical Guide to the Physicochemical Properties of DMX-129

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

DMX-129 is a potent and selective small molecule inhibitor of IkB kinase ϵ (IKK ϵ) and TANK-binding kinase 1 (TBK1).[1] These non-canonical IkB kinases are pivotal regulators of innate immune signaling pathways, particularly those leading to the production of type I interferons. Their involvement in a range of cellular activities, including inflammation, autophagy, and oncogenesis, establishes them as significant targets for therapeutic development. This technical guide offers a thorough overview of the known physicochemical characteristics of **DMX-129**, detailed experimental procedures for its analysis, and a visual depiction of its associated signaling pathways.

Physicochemical Properties

The table below summarizes the available physicochemical data for **DMX-129**. It is important to note that while fundamental properties have been documented, experimental data for characteristics such as melting point, pKa, and specific solubility are not readily available in public literature.

Table 1: Physicochemical Properties of **DMX-129**



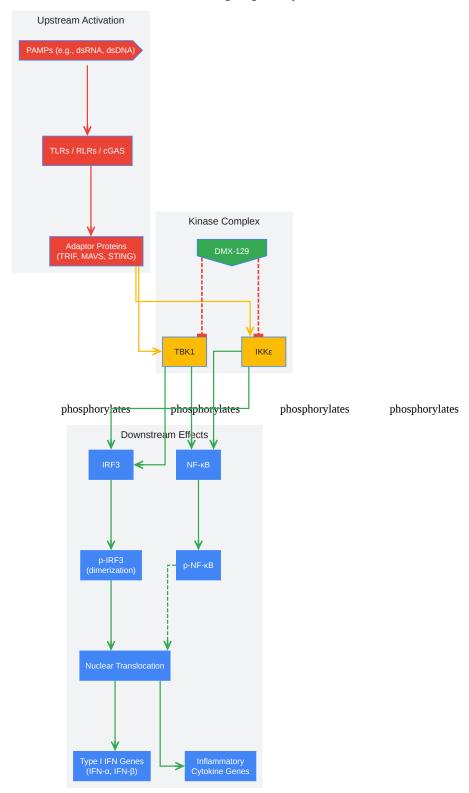
| Property | Value | Source |
|----------------------------------|---------------------------------|--------|
| IUPAC Name | Not available in search results | |
| Synonyms | Not available in search results | |
| CAS Number | 1623123-95-4 | [1][2] |
| Molecular Formula | C19H17FN8 | [1] |
| Molecular Weight | 376.39 g/mol | [1] |
| Appearance | Solid (assumed) | |
| Melting Point | Not available in search results | _ |
| Solubility | Soluble in DMSO | [1] |
| Water solubility not specified | | |
| Ethanol solubility not specified | _ | |
| рКа | Not available in search results | _ |
| IC50 (ΙΚΚε) | <30 nM | [1] |
| IC50 (TBK1) | <30 nM | [1] |

Signaling Pathways

DMX-129 exerts its effects by targeting IKKε and TBK1, which are central kinases in the signaling cascades initiated by pathogen-associated molecular patterns (PAMPs), such as viral or bacterial nucleic acids. These pathways result in the activation of key transcription factors, including Interferon Regulatory Factor 3 (IRF3) and NF-κB, which in turn drive the expression of type I interferons and other inflammatory cytokines.

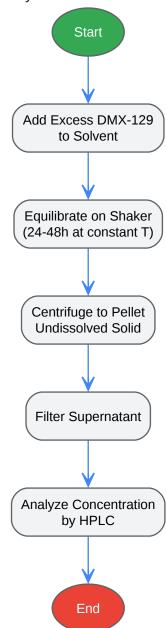


TBK1/ΙΚΚε Signaling Pathway

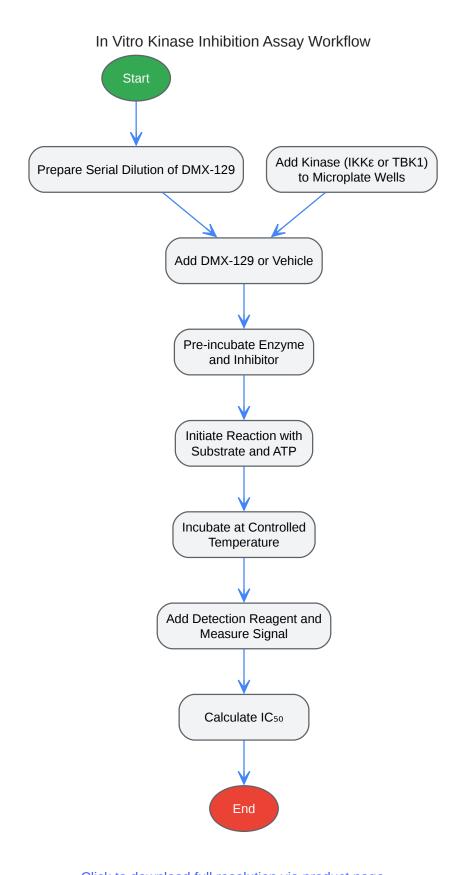




Solubility Determination Workflow







Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. DMX-129 Datasheet DC Chemicals [dcchemicals.com]
- 2. DMX-129|1623123-95-4|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of DMX-129]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12405867#physicochemical-properties-of-dmx-129]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com